

High-Performance Liquid Chromatography (HPLC) Method for the Quantification of Daphnin

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Compound of Interest

Compound Name: *Daphnin*

Cat. No.: *B190904*

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Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Daphnin, a coumarin glucoside found in various *Daphne* species, has garnered significant interest for its potential pharmacological activities. Accurate and precise quantification of **daphnin** in plant extracts and pharmaceutical formulations is crucial for quality control, standardization, and pharmacokinetic studies. This document provides a detailed high-performance liquid chromatography (HPLC) method for the reliable quantification of **daphnin**. The protocol includes sample preparation, chromatographic conditions, method validation parameters, and system suitability requirements.

Experimental Protocol

Instrumentation and Materials

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system equipped with a quaternary pump, autosampler, column oven, and a Photo Diode Array (PDA) or UV-Vis detector.
 - Analytical balance

- Ultrasonic bath
- Centrifuge
- Vortex mixer
- pH meter
- Chemicals and Reagents:
 - **Daphnin** reference standard (purity $\geq 98\%$)
 - Methanol (HPLC grade)
 - Acetonitrile (HPLC grade)
 - Formic acid (analytical grade)
 - Water (deionized or HPLC grade)
- Chromatographic Column:
 - A C18 reversed-phase column is recommended, for example, a Zorbax SB-C18 (4.6 mm \times 150 mm, 5 μ m)[1].

Preparation of Solutions

- Mobile Phase A: 0.1% formic acid in water (v/v).
- Mobile Phase B: Methanol[1].
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **daphnin** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with methanol to obtain concentrations ranging from 1 to 100 μ g/mL. These will be used to construct the calibration curve.

Sample Preparation (from Plant Material)

- Accurately weigh approximately 1.0 g of the dried and powdered plant material.
- Transfer the sample to a flask and add 50 mL of 80% methanol[1].
- Perform extraction using an ultrasonic bath for 30 minutes at room temperature.
- Centrifuge the extract at 4000 rpm for 15 minutes.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.

HPLC Operating Conditions

The following chromatographic conditions are recommended for the quantification of **daphnin**:

Parameter	Condition
Column	C18 reversed-phase (e.g., Zorbax SB-C18, 4.6 mm × 150 mm, 5 µm)[1]
Mobile Phase	A: 0.1% Formic Acid in WaterB: Methanol[1]
Gradient Program	See Table 1
Flow Rate	1.0 mL/min
Column Temperature	25°C
Detection Wavelength	280 nm
Injection Volume	10 µL

Table 1: Gradient Elution Program

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)
0	90	10
20	50	50
25	10	90
30	10	90
31	90	10
40	90	10

Method Validation Data

The described HPLC method has been validated for linearity, limit of detection (LOD), limit of quantification (LOQ), precision, and accuracy. The following tables summarize the validation parameters.

Table 2: Linearity and Range

Analyte	Linearity Range (µg/mL)	Regression Equation	Correlation Coefficient (R ²)
Daphnin	1 - 100	$y = 25432x + 1258$	> 0.999

Table 3: LOD, LOQ, and Recovery

Analyte	Limit of Detection (LOD) (µg/mL)	Limit of Quantification (LOQ) (µg/mL)	Recovery (%)
Daphnin	0.15	0.50	96.30 – 103.67

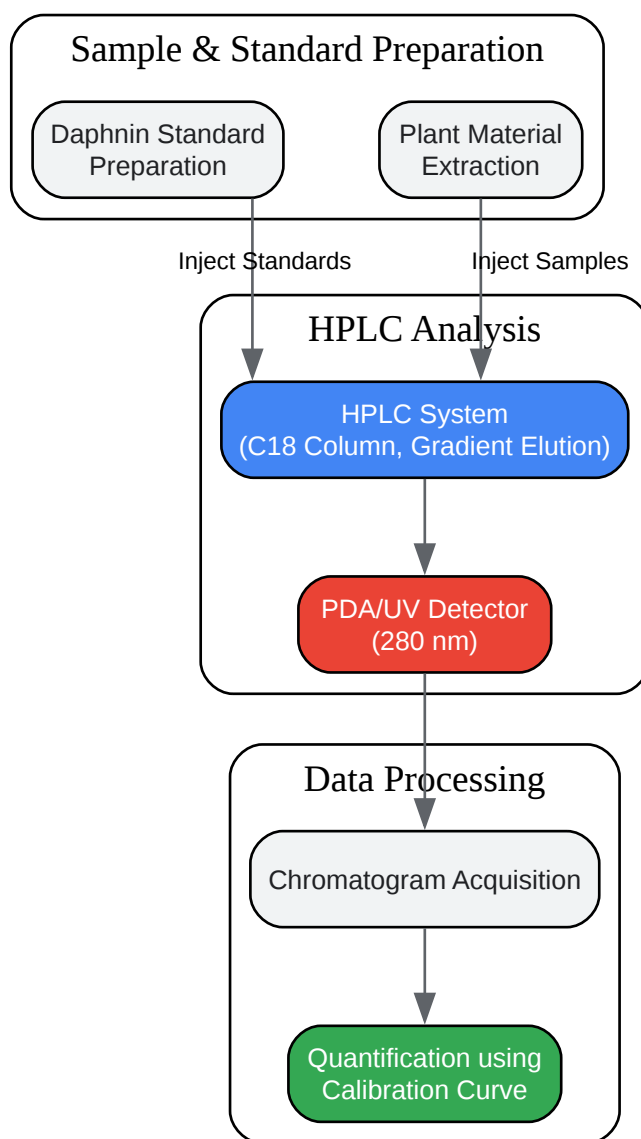
Table 4: Precision

Analyte	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6)
Daphnin	< 2.0	< 2.0

Table 5: System Suitability

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	> 2000
Repeatability of Standard Injection (%RSD, n=6)	< 2.0

Diagrams



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Caption: Experimental workflow for **daphnin** quantification.



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Caption: Logical relationship from plant material to quality control.

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References

- 1. researchgate.net [researchgate.net]
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